Cross-reactivity profiling of N-cyclobutyl-N'-(2,3-dichlorophenyl)urea

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Compound of Interest

Compound Name:	*N-cyclobutyl-N'-(2,3-dichlorophenyl)urea*
Cat. No.:	*B4821713*

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Cross-Reactivity Profiling of GSK-3 Inhibitor SB 216763

Technical Comparison Guide for Drug Discovery & Stem Cell Research

Compound Identification & Disambiguation

Important Note on Nomenclature: The chemical name provided in the topic request, "**N-cyclobutyl-N'-(2,3-dichlorophenyl)urea**", does not correspond to the structural identity of the standard GSK-3 inhibitor SB 216763.

- SB 216763 Identity: 3-(2,4-Dichlorophenyl)-4-(1-methyl-1H-indol-3-yl)-1H-pyrrole-2,5-dione. [1]
- Class: Maleimide derivative (ATP-competitive).[2]
- Disambiguation: Urea-based inhibitors with dichlorophenyl moieties (e.g., SB 332235) typically target CXCR2 or p38 MAPK. This guide focuses on SB 216763 as the primary

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reference standard for GSK-3 inhibition profiling.

Executive Summary

SB 216763 is a potent, cell-permeable, ATP-competitive inhibitor of GSK-3

and GSK-3

.[1][2][3] While highly effective at activating Wnt/

-catenin signaling, its utility in precise mechanistic studies is defined by its cross-reactivity profile. Unlike "cleaner" alternatives like CHIR-99021, SB 216763 exhibits significant off-target activity against specific kinases (e.g., CDKs, DYRK1A), which can confound data interpretation if not properly controlled.

Comparative Selectivity Analysis

The following data synthesizes kinase panel profiling results (e.g., Bain et al., Biochem J, 2007) to benchmark SB 216763 against leading alternatives.

Table 1: Primary Potency & Selectivity Benchmarks

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Feature	SB 216763	CHIR-99021 **(Gold Standard)**	BIO **(Early Gen)**
Primary Target	GSK-3 /	GSK-3 /	GSK-3 /
IC (Cell-Free)	~34 nM	~10 nM	~5 nM
Mechanism	ATP-Competitive (Maleimide)	ATP-Competitive (Aminopyrimidine)	ATP-Competitive (Indirubin)
Major Off-Targets	CDK2, ERK8, DYRK1A, PIM3	CDK2 (weak), PLK1, MELK	CDK1/2/5, DYRK1A, JAKs
Selectivity Score	Moderate	High	Low
Key Application	Wnt activation, Neuroprotection	Stem Cell Maintenance (2i conditions)	Early Wnt studies (Obsolete)

Table 2: Critical Off-Target Liability Panel (at 10 M)

Data indicates % inhibition of kinase activity.

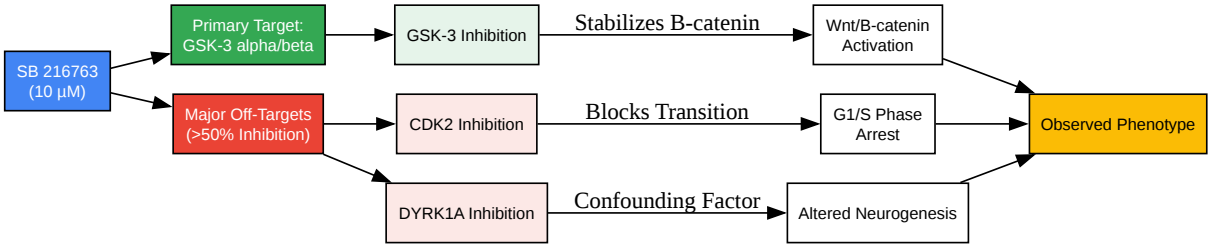
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Kinase Family	Target	SB 216763 Inhibition	CHIR-99021 Inhibition	Implication
CMGC	GSK-3	>95%	>98%	On-Target Efficacy
CMGC	CDK2/CyclinA	>80%	~50%	Cell Cycle Interference
CMGC	DYRK1A	>90%	<10%	Neural Development Confounder
CAMK	PIM3	>80%	<10%	Survival Signaling Confounder
CMGC	HIPK2	>70%	<10%	Apoptosis Regulation

Mechanistic Visualization

The following diagrams illustrate the structural logic of the profiling workflow and the signaling consequences of SB 216763's off-target effects.

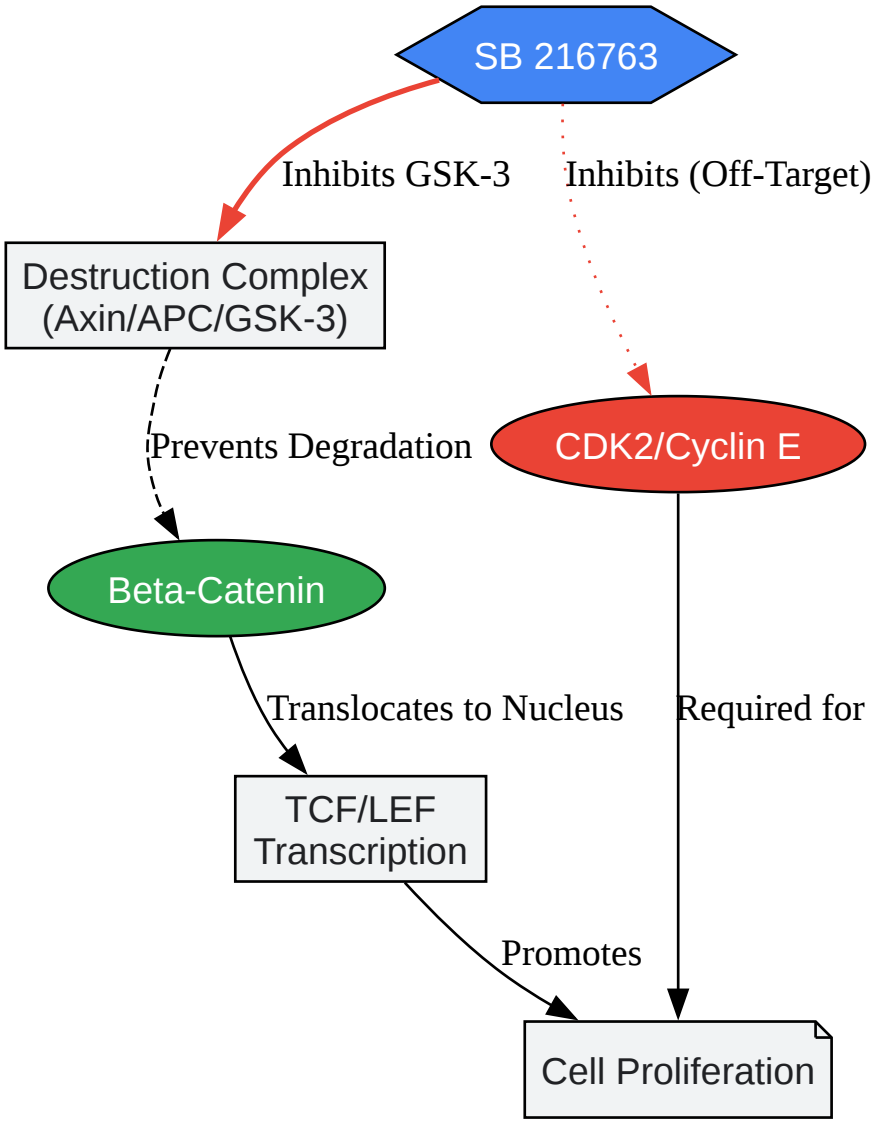
Figure 1: Kinase Selectivity & Liability Workflow



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Caption: Figure 1.[4] Selectivity profile of SB 216763.[1][2][5][6][7][8] While effectively targeting GSK-3, significant cross-reactivity with CDK2 and DYRK1A can induce cell cycle arrest independent of Wnt signaling.

Figure 2: Wnt Pathway Activation vs. Off-Target Noise



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Caption: Figure 2. Mechanistic Conflict. SB 216763 promotes proliferation via Wnt (Green) but may simultaneously suppress it via CDK2 inhibition (Red), leading to complex phenotypic outcomes.

Experimental Protocols

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To validate the specificity of SB 216763 in your specific model, the following self-validating protocols are recommended.

Protocol A: Differential Concentration Profiling (Cell-Based)

Objective: Distinguish GSK-3 mediated effects from off-target cytotoxicity.

- Preparation: Prepare stock solutions of SB 216763 (Target) and CHIR-99021 (Control) in DMSO.
- Dosing: Treat cells with a log-scale gradient: 0.1

  M, 1.0

  M, 5.0

  M, 10.0

  M.
- Readout 1 (Wnt Activation): Measure TOPFlash/FOPFlash reporter activity or nuclear

  -catenin accumulation (Western Blot) at 24 hours.
  - Expectation: Both compounds should induce Wnt activity at 1-5

    M.
- Readout 2 (Cell Cycle/Toxicity): Perform Propidium Iodide (PI) flow cytometry at 48 hours.
  - Validation Criteria: If SB 216763 induces G1 arrest at concentrations where CHIR-99021 does not, the effect is likely CDK2-mediated (off-target).

Protocol B: In Vitro Kinase Selectivity Assay (Radiometric)

Objective: Quantify IC50 against specific off-targets.

- Reagents: Recombinant GSK-3

  , CDK2/CyclinA, and DYRK1A; [

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-

P]ATP; Specific peptide substrates (e.g., GS-1 for GSK-3, Histone H1 for CDK2).

- Reaction: Incubate kinase, substrate, and SB 216763 in reaction buffer (8 mM MOPS pH 7.0, 0.2 mM EDTA, 10 mM MgAcetate) for 40 minutes.
- Initiation: Add MgATP mix containing [

-

P]ATP.

- Termination: Stop reaction with 3% phosphoric acid.
- Quantification: Spot on P81 phosphocellulose paper, wash, and count via scintillation.
- Calculation: Plot % activity vs. log[inhibitor] to determine IC

.

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